

An In-depth Technical Guide to 6-Chloro-2-methyl-3-nitropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chloro-2-methyl-3-nitropyridine

Cat. No.: B048047

[Get Quote](#)

This document provides a comprehensive overview of the chemical and physical properties of **6-Chloro-2-methyl-3-nitropyridine**, including its molecular formula and weight. It also details a standard experimental protocol for its synthesis, catering to researchers, scientists, and professionals in drug development.

Core Compound Data

6-Chloro-2-methyl-3-nitropyridine is a biochemical reagent utilized as a building block in organic synthesis.^[1] Its key quantitative properties are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C6H5ClN2O2	[1] [2] [3]
Molecular Weight	172.57 g/mol	[1] [2]
CAS Number	22280-60-0	[2] [3]
Melting Point	54-58 °C	[3]
Boiling Point	255.9 °C at 760 mmHg	[3]
Density	1.406 g/cm ³	[3]
Flash Point	108.5 °C	[3]
Vapor Pressure	0.00597 mmHg at 25°C	[3]
Refractive Index	1.575	[3]

Experimental Protocols

Synthesis of **6-Chloro-2-methyl-3-nitropyridine**

A common method for the synthesis of **6-Chloro-2-methyl-3-nitropyridine** involves the chlorination of 2-hydroxy-6-methyl-5-nitropyridine.[\[4\]](#)

Materials:

- 2-hydroxy-6-methyl-5-nitropyridine
- Phosphorus oxychloride (POCl₃)
- Phosphorus pentachloride (PCl₅)
- Ice water
- Dichloromethane (DCM)

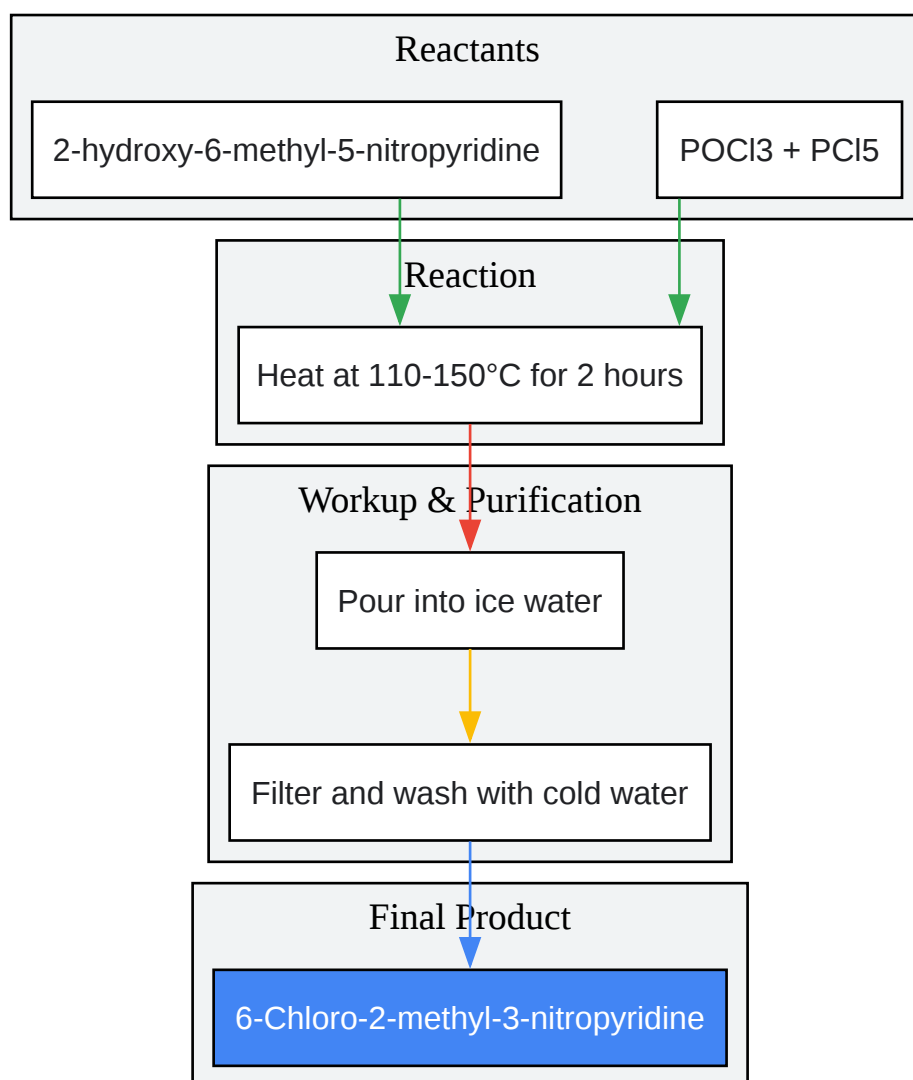
Procedure:

- A mixture of 2-oxo-5-nitro-6-methyl-1,2-dihydropyridine, phosphorous oxychloride, and phosphorous pentachloride is heated at 110°C for 2 hours.[4]
- An additional portion of phosphorous pentachloride and phosphorous oxychloride is added to the reaction mixture.[4]
- The reaction is stirred for an additional hour.[4]
- The reaction mixture is then poured into ice water.[4]
- The resulting brown solid is filtered and washed with cold water to yield **6-Chloro-2-methyl-3-nitropyridine**. [4]

An alternative described procedure involves mixing 2-hydroxy-6-methyl-5-nitropyridine (500 mg, 3.24 mmol), phosphorus oxychloride (POCl₃, 0.5 mL), and phosphorus pentachloride (PCl₅, 200 mg) and stirring the reaction for 2 hours at 150 °C.[4] After cooling, the mixture is poured into ice water and extracted with dichloromethane.[4]

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **6-Chloro-2-methyl-3-nitropyridine** from its precursor.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **6-Chloro-2-methyl-3-nitropyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]

- 2. 6-Chloro-2-methyl-3-nitropyridine | C₆H₅ClN₂O₂ | CID 253123 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. 6-Chloro-2-methyl-3-nitropyridine | 22280-60-0 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Chloro-2-methyl-3-nitropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048047#6-chloro-2-methyl-3-nitropyridine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com